

## 2B-(SP) literature review and background

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### Compound of Interest

Compound Name: 2B-(SP)

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An In-depth Technical Guide to Signal Peptide Peptidase-like 2B (SPPL2b)

## Background

Signal Peptide Peptidase-like 2B (SPPL2b) is a member of the GxGD family of intramembrane-cleaving aspartyl proteases, which also includes presenilins.[1][2] These proteases are characterized by conserved active site motifs, 'YD' and 'GxGD', located within adjacent transmembrane domains.[3] SPPL2b is a multi-pass transmembrane protein that primarily cleaves type II membrane proteins, meaning their N-terminus is oriented towards the cytoplasm.[4]

Functionally, SPPL2b is involved in regulated intramembrane proteolysis (RIP), a critical cellular process where the transmembrane domain of a protein is cleaved, releasing intracellular or extracellular fragments that can act as signaling molecules or be targeted for degradation.[5] This protease is localized to the plasma membrane as well as late secretory and endocytic compartments, such as endosomes and lysosomes. In humans, SPPL2b is expressed in various tissues, with notable concentrations in the brain—specifically in neurons and microglia within the cortex and hippocampus—and also in the testis, kidney, and adrenal glands. Its distinct localization and substrate profile differentiate its function from other SPP/SPPL family members, such as SPPL2a, which is primarily found in the endoplasmic reticulum and peripheral tissues.

SPPL2b plays significant roles in immune regulation, neuroinflammation, and the pathogenesis of neurodegenerative diseases, particularly Alzheimer's disease. Its substrates include key

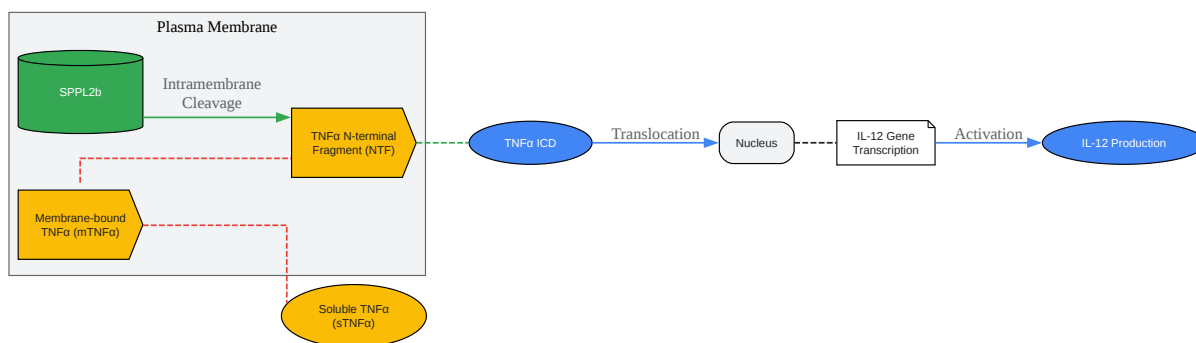
proteins involved in these pathways, such as Tumor Necrosis Factor-alpha (TNF $\alpha$ ), the Alzheimer's-related protein BRI2, and the invariant chain CD74.

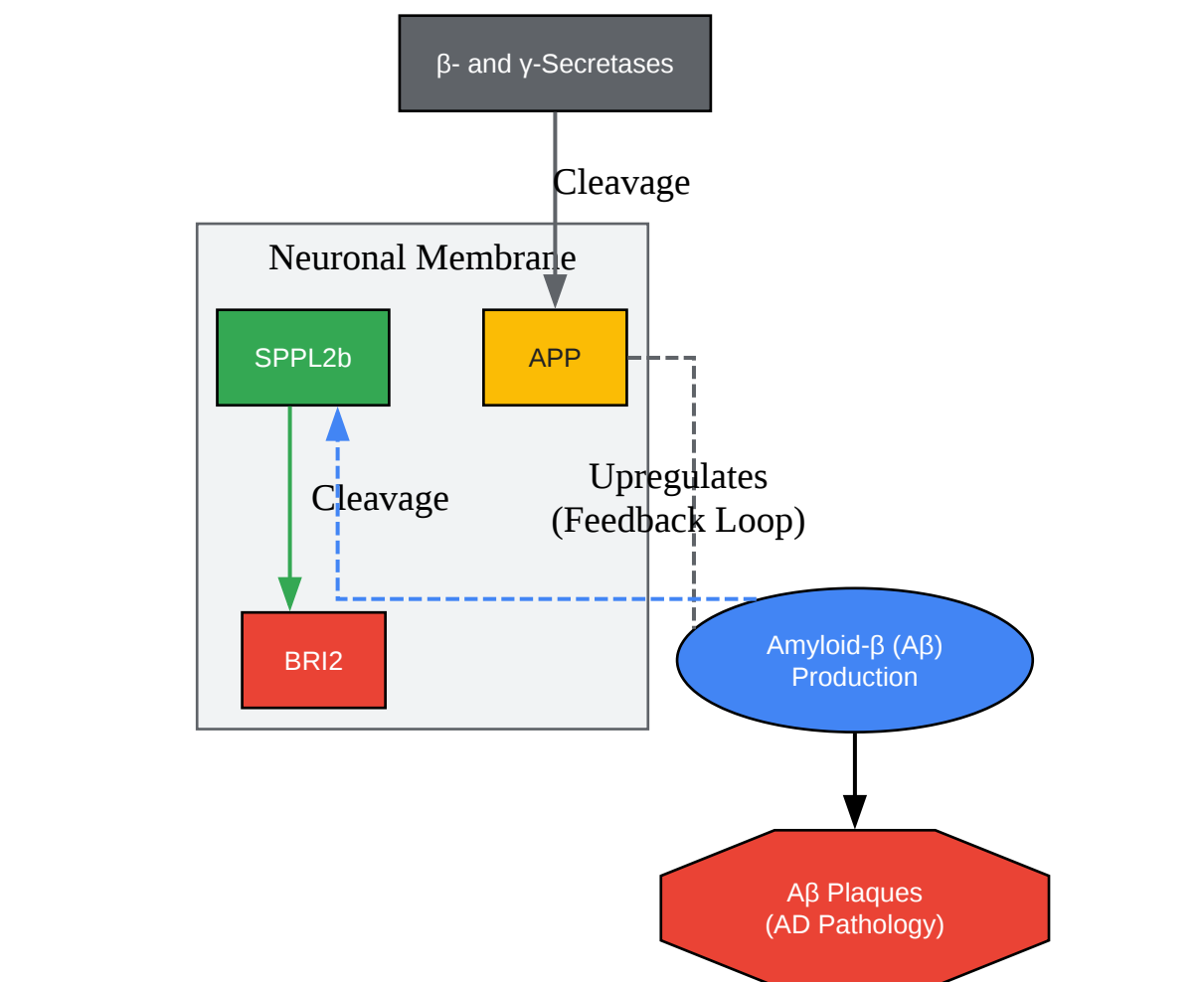
## Signaling Pathways Involving SPPL2b

SPPL2b is a critical regulator in multiple signaling cascades. Its intramembrane cleavage of substrates releases fragments that initiate downstream signaling events. The two most well-characterized pathways are its roles in TNF $\alpha$ -mediated immunity and in the amyloidogenic pathway of Alzheimer's disease.

### TNF $\alpha$ Signaling Pathway

In the immune system, particularly in activated dendritic cells, SPPL2b is essential for the processing of TNF $\alpha$ , a pro-inflammatory cytokine. After the initial shedding of the TNF $\alpha$  ectodomain by metalloproteases (a process known as ectodomain shedding), the remaining N-terminal fragment (NTF) is cleaved within the membrane by SPPL2b. This releases a TNF $\alpha$  intracellular domain (ICD) into the cytosol. The liberated ICD then translocates to the nucleus, where it triggers the expression of Interleukin-12 (IL-12), a cytokine crucial for modulating innate and adaptive immunity.





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## DEPOSITION IN PRE-CLINICAL MODELS OF Alzheimer's DISEASE - PMC

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